

Introduction: A Multifunctional Scaffold for Modern Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *5-Bromo-4-nitrothiophene-2-sulfonyl chloride*

CAS No.: 64729-05-1

Cat. No.: B1524990

[Get Quote](#)

5-Bromo-4-nitrothiophene-2-sulfonyl chloride is a highly functionalized heterocyclic compound poised as a significant building block for researchers in drug development. Its structure is distinguished by a thiophene core, a privileged scaffold found in numerous FDA-approved drugs, which is strategically decorated with three distinct and reactive functional groups: a sulfonyl chloride, a bromo substituent, and a nitro group.^[1] This trifecta of functionalities offers a rich platform for chemical modification, enabling the synthesis of diverse molecular libraries for screening and optimization.

The sulfonyl chloride group serves as a primary anchor for introducing a sulfonamide moiety, a cornerstone pharmacophore in a vast array of therapeutics, including diuretics, antibiotics, and anticonvulsants. The bromine atom provides a versatile handle for late-stage functionalization via metal-catalyzed cross-coupling reactions, allowing for the systematic exploration of structure-activity relationships (SAR).^[1] Furthermore, the emerging role of nitroaromatic sulfonyl derivatives as a novel class of antibacterials against drug-resistant pathogens imbues this molecule with particular relevance in the urgent quest for new antimicrobial agents.^{[2][3]}

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive technical overview of **5-bromo-4-nitrothiophene-2-sulfonyl chloride**, covering its synthesis, chemical reactivity, supplier landscape, and critical safety protocols, thereby equipping scientists with the knowledge to effectively leverage this potent scaffold in their research endeavors.

Physicochemical Properties and Characterization

While **5-Bromo-4-nitrothiophene-2-sulfonyl chloride** is a specialized reagent not as broadly characterized in public literature as some of its analogues, its properties can be reliably predicted based on its structure and data from similar compounds.

| Property | Data | Source |
|-------------------|--|--------|
| CAS Number | 64729-05-1 | [4] |
| Molecular Formula | C ₄ HBrClNO ₄ S ₂ | [4] |
| Molecular Weight | 306.54 g/mol | [4] |
| Appearance | Predicted to be a light yellow to brown low-melting solid or oil. | |
| Purity | Typically available at ≥95% | [4] |
| Solubility | Insoluble in water; soluble in chlorinated solvents (DCM, chloroform) and other common organic solvents. | [5] |
| Reactivity | Highly reactive and sensitive to moisture and bases. | [5][6] |

Spectroscopic Characterization (Expected):

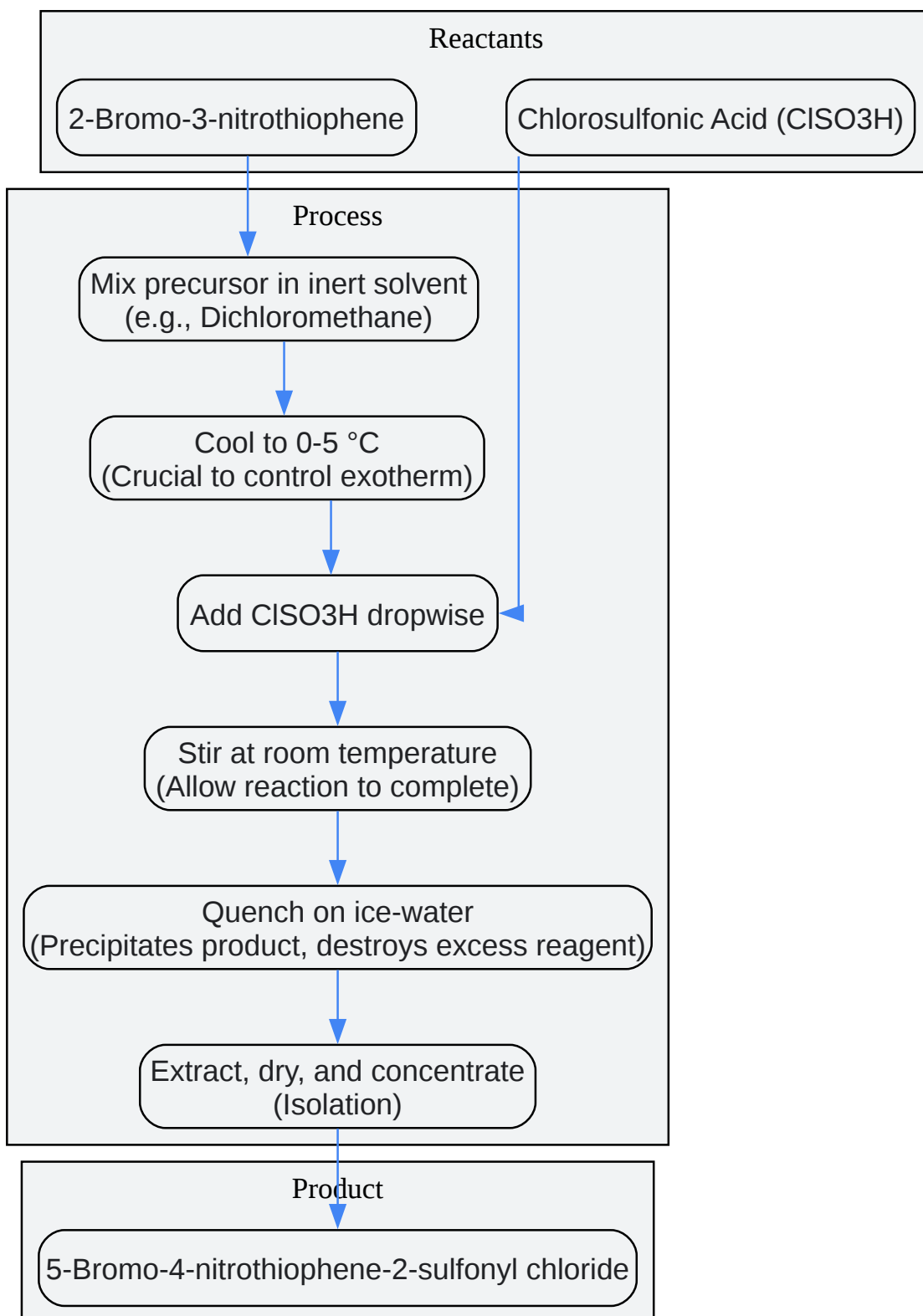
- ¹H NMR: A single singlet is expected in the aromatic region (typically δ 8.0-9.0 ppm) corresponding to the proton at the C3 position of the thiophene ring.

- ^{13}C NMR: Four distinct signals are expected for the thiophene ring carbons. The carbon bearing the sulfonyl chloride group (C2) and the nitro group (C4) would be significantly downfield.
- IR Spectroscopy: Characteristic strong absorption bands would be observed for the sulfonyl group (S=O stretches, $\sim 1370\text{ cm}^{-1}$ and $\sim 1180\text{ cm}^{-1}$), the nitro group (asymmetric and symmetric NO_2 stretches, $\sim 1550\text{ cm}^{-1}$ and $\sim 1350\text{ cm}^{-1}$), and C-Br stretch ($\sim 600\text{-}500\text{ cm}^{-1}$).
- Mass Spectrometry: The mass spectrum would show a characteristic isotopic pattern for the presence of one bromine atom ($^{79}\text{Br}/^{81}\text{Br}$, $\sim 1:1$ ratio) and one chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$, $\sim 3:1$ ratio).

Synthesis and Mechanism

The synthesis of aryl sulfonyl chlorides is a well-established transformation in organic chemistry. While a specific, peer-reviewed synthesis for **5-bromo-4-nitrothiophene-2-sulfonyl chloride** is not readily available, a highly plausible and robust route involves the direct chlorosulfonation of a suitable precursor, 2-bromo-3-nitrothiophene. This method leverages the strong activating and directing effects of the nitro group.

The underlying principle of this reaction is an electrophilic aromatic substitution. Chlorosulfonic acid serves as the source of the electrophile, chlorosulfonium ion ($^+\text{SO}_2\text{Cl}$), which attacks the electron-rich thiophene ring. The nitro group is a powerful deactivating group, but it directs incoming electrophiles to the meta-position. In the 2-bromo-3-nitrothiophene system, the C5 position is the most sterically accessible and electronically favorable site for substitution, leading to the desired product.



[Click to download full resolution via product page](#)

Figure 1: Proposed workflow for the synthesis of **5-Bromo-4-nitrothiophene-2-sulfonyl chloride**.

Exemplary Experimental Protocol:

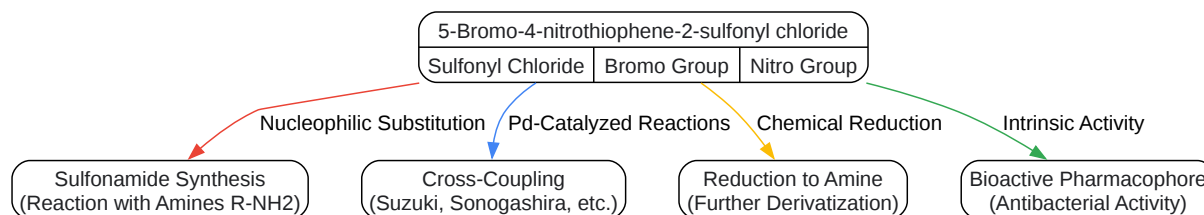
Caution: This reaction should only be performed by trained chemists in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE).

- **Preparation:** In a three-necked, round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-bromo-3-nitrothiophene (1.0 eq) in an inert solvent such as dichloromethane.
- **Cooling:** Cool the reaction mixture to 0-5 °C using an ice bath. This is critical to control the exothermic reaction between the thiophene and chlorosulfonic acid.
- **Reagent Addition:** Add chlorosulfonic acid (3.0-5.0 eq) dropwise to the stirred solution via the dropping funnel, ensuring the internal temperature does not exceed 10 °C.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and stir for 2-4 hours, or until reaction completion is confirmed by TLC or LC-MS.
- **Workup:** Carefully and slowly pour the reaction mixture onto crushed ice. This will quench the excess chlorosulfonic acid and precipitate the product.
- **Isolation:** The aqueous mixture is then transferred to a separatory funnel and extracted with dichloromethane (3x). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate (MgSO₄), filtered, and concentrated under reduced pressure to yield the crude sulfonyl chloride.
- **Purification:** The crude product can be purified by flash column chromatography if necessary, though often the crude material is of sufficient purity for subsequent reactions.

Chemical Reactivity and Applications in Drug Development

The utility of **5-bromo-4-nitrothiophene-2-sulfonyl chloride** in drug discovery stems from its three distinct reactive sites, which can be addressed selectively to generate a wide range of

complex molecules.



[Click to download full resolution via product page](#)

Figure 2: Reactivity hubs of the core molecule for applications in drug discovery.

- **Sulfonyl Chloride Group:** This is the most reactive site, readily undergoing nucleophilic substitution with primary and secondary amines to form stable sulfonamides. This reaction is fundamental to creating libraries of potential enzyme inhibitors or receptor modulators. Recent research has demonstrated the antibacterial efficacy of novel 5-bromo-N-alkylthiophene-2-sulfonamides against clinically important pathogens like *Klebsiella pneumoniae*.^[7]
- **Bromo Group:** The C-Br bond is a key asset for scaffold diversification. It is an ideal substrate for a variety of palladium-catalyzed cross-coupling reactions. For instance, a Suzuki coupling with an aryl boronic acid can introduce new aryl or heteroaryl rings, significantly altering the steric and electronic properties of the molecule. This is a powerful strategy in lead optimization to enhance potency, selectivity, or pharmacokinetic properties.
- **Nitro Group:** The electron-withdrawing nitro group not only influences the reactivity of the entire molecule but is also a pharmacophore of growing interest. Research into ortho-nitro sulfonyl fluorides has revealed them to be a new pharmacophore for developing antibiotics against drug-resistant Gram-negative bacteria.^{[2][3]} The nitro group can also be chemically reduced to an amine, which can then be further functionalized through acylation, alkylation, or diazotization, opening up another dimension for chemical exploration.

Supplier Information and Pricing Analysis

5-Bromo-4-nitrothiophene-2-sulfonyl chloride is a specialized chemical intermediate and is not as widely stocked as simpler thiophene derivatives. Availability is often limited to specialty chemical synthesis companies.

| Supplier | Compound | CAS Number | Availability/ Notes | Indicative Price (Analogue) | Source |
|-------------------|---|------------|---|-----------------------------|--------|
| Synchem | 5-Bromo-4-nitrothiophene-2-sulfonyl chloride | 64729-05-1 | Synthesis on demand. | Price upon request. | [4] |
| Sigma-Aldrich | 5-Bromothiophene-2-sulfonyl chloride | 55854-46-1 | Stock item. An analogue lacking the nitro group. | ~\$134 / 5 g | [8] |
| Thermo Scientific | 5-Bromothiophene-2-sulfonyl chloride | 55854-46-1 | Stock item. | ~\$118 / 5 g | [9] |
| Fluorochem | 5-bromo-4-nitrothiophene-2-sulfonyl chloride | N/A | Listed, likely available in small quantities. | Price upon request. | |
| Matrix Fine Chem | 5-Chloro-4-nitrothiophene-2-sulfonyl chloride | 58457-24-2 | Stock item. A close structural analogue. | Price upon request. | [10] |

The pricing structure reflects a reagent intended for research and development rather than bulk manufacturing. For researchers needing the exact compound, a custom synthesis request to a supplier like Synchem is the most direct route. For initial methodology development or

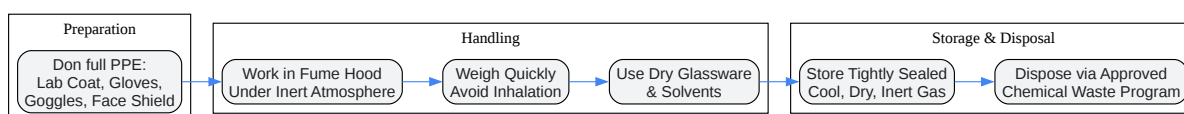
exploration of related chemical space, the more readily available and less expensive analogues like 5-bromothiophene-2-sulfonyl chloride may be suitable starting points.

Handling, Storage, and Safety (EHS)

Sulfonyl chlorides are corrosive and moisture-sensitive reagents that demand strict handling protocols. The presence of the nitro group may also confer additional hazards. All handling should be based on a thorough risk assessment and adherence to the product's Safety Data Sheet (SDS).^{[6][11]}

Key Safety Precautions:

- **Engineering Controls:** Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.^[11]
- **Personal Protective Equipment (PPE):** Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical splash goggles with a face shield for full protection.^{[8][12]}
- **Moisture Sensitivity:** The sulfonyl chloride group will readily hydrolyze upon contact with water or moisture to form the corresponding sulfonic acid, releasing corrosive hydrochloric acid (HCl) gas. Handle under an inert atmosphere (e.g., nitrogen or argon) and use dry glassware and solvents.^{[6][11]}
- **Incompatibilities:** Avoid contact with strong bases, alcohols, and amines (unless intended for reaction), as these can cause vigorous and exothermic reactions.



[Click to download full resolution via product page](#)

Figure 3: Safe handling and storage workflow for sulfonyl chlorides.

Storage: Store the container tightly sealed in a cool, dry, and well-ventilated area designated for corrosive materials.[5][11] Storing under an inert atmosphere is highly recommended to prolong shelf life. The material may darken over time, which could indicate some degradation.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[11][12]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[11][12]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[11]

Conclusion

5-Bromo-4-nitrothiophene-2-sulfonyl chloride represents a potent and versatile chemical tool for the medicinal chemist. Its densely packed functionality allows for a multi-pronged approach to drug design, enabling the rapid synthesis of sulfonamide libraries, extensive SAR exploration through cross-coupling, and leveraging the intrinsic bioactivity of the nitrothiophene core. While its specialized nature requires careful sourcing and rigorous handling, its potential to unlock novel therapeutic candidates, particularly in the challenging field of antimicrobial resistance, makes it a valuable scaffold for advanced drug discovery programs.

References

- Synthesis of sulfonyl chloride substrate precursors. Supporting Information. [[Link](#)]
- Bouling Chemical Co., Limited. 5-Bromothiophene-2-Sulphonyl Chloride Properties, Uses, Safety Data & Supplier China. [[Link](#)]
- Kumar, S. et al. (2024). Facile Synthesis of 5-Bromo-N-Alkylthiophene-2-Sulfonamides and Its Activities Against Clinically Isolated New Delhi Metallo- β -Lactamase Producing Klebsiella

pneumoniae ST147. PMC. [\[Link\]](#)

- Matrix Fine Chemicals. 5-CHLORO-4-NITROTHIOPHENE-2-SULFONYL CHLORIDE. [\[Link\]](#)
- Ghorbani-Vaghei, R. et al. (2018). Facile Synthesis of Sulfonyl Chlorides/Bromides from Sulfonyl Hydrazides. PMC - NIH. [\[Link\]](#)
- Thakral, S. et al. (2018). Synthesis of 5-Bromothiophene-2-sulfonamide (2) and 5-arylthiophene sulfonamide (3a–k). ResearchGate. [\[Link\]](#)
- van Leusen, A. M., & van Leusen, D. (1977). Methanesulfonyl Cyanide. Organic Syntheses. [\[Link\]](#)
- Adams, R., & Marvel, C. S. (1921). Thiophenol. Organic Syntheses. [\[Link\]](#)
- Sadlowski, C. et al. (2018). Nitro Sulfonyl Fluorides are a new pharmacophore for the development of antibiotics. PDF. [\[Link\]](#)
- Sadlowski, C. et al. (2018). Nitro sulfonyl fluorides are a new pharmacophore for the development of antibiotics. Molecular Systems Design & Engineering. [\[Link\]](#)
- ResearchGate. Reaction of sulfonyl chloride derivatives. [\[Link\]](#)
- Al-Tameemi, W. et al. (2022). Discovery of new antimicrobial thiophene derivatives with activity against drug-resistant Gram negative-bacteria. Frontiers. [\[Link\]](#)
- PubChemLite. 5-bromo-4-chlorothiophene-2-sulfonyl chloride. [\[Link\]](#)
- Matrix Fine Chemicals. 5-BROMOTHIOPHENE-2-SULFONYL CHLORIDE. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 5-Bromo-2-methylthiophene-3-sulfonyl chloride|82834-48-8 \[benchchem.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Nitro sulfonyl fluorides are a new pharmacophore for the development of antibiotics - Molecular Systems Design & Engineering \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [4. synchem.de \[synchem.de\]](#)
- [5. 5-Bromothiophene-2-Sulphonyl Chloride | Properties, Uses, Safety Data & Supplier China \[chemheterocycles.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. Facile Synthesis of 5-Bromo-N-Alkylthiophene-2-Sulfonamides and Its Activities Against Clinically Isolated New Delhi Metallo- \$\beta\$ -Lactamase Producing Klebsiella pneumoniae ST147 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. 5-溴噻吩-2-磺酰氯 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [9. 5-Bromothiophene-2-sulfonyl chloride, 96% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [10. 5-CHLORO-4-NITROTHIOPHENE-2-SULFONYL CHLORIDE | CAS 58457-24-2 \[matrix-fine-chemicals.com\]](#)
- [11. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [12. file.bldpharm.com \[file.bldpharm.com\]](#)
- [To cite this document: BenchChem. \[Introduction: A Multifunctional Scaffold for Modern Medicinal Chemistry\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1524990/docs#introduction-a-multifunctional-scaffold-for-modern-medicinal-chemistry\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)